

Advanced Characterization and Application of D-Fructose-13C,d2 in Metabolic Profiling

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Compound of Interest

Compound Name: D-Fructose-13C,d2

Cat. No.: B12403597

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Executive Summary & Technical Definition

D-Fructose-13C,d2 represents a class of high-fidelity stable isotope tracers designed for precision metabolic flux analysis (MFA) and hyperpolarized magnetic resonance imaging (MRI). Unlike singly labeled isotopologues, this dual-labeled hexose incorporates both Carbon-13 (

) and Deuterium (

or D) at specific positions—most commonly D-Fructose-[6-

, 6,6-d

] or D-Fructose-[1-

, 1,1-d

].

This dual-labeling strategy serves two critical physicochemical functions:

- **NMR Spectral Simplification:** The substitution of protons with deuterium eliminates scalar coupling (

-) and dipolar relaxation pathways, significantly sharpening
- NMR signals and extending longitudinal relaxation times (
-) for hyperpolarized imaging.
- Pathway Deconvolution: The mass shift (
-) allows Mass Spectrometry (MS) to distinguish fructose-derived metabolites from endogenous pools with higher specificity than single-isotope tracers, while the deuterium label acts as a probe for hydride transfer mechanisms and solvent exchange rates.

Chemical Structure & Physicochemical Properties[1][2]

Molecular Configuration

Fructose exists in solution as an equilibrium of tautomers. The isotopic labeling does not alter the equilibrium constants but significantly impacts the vibrational modes and magnetic resonance properties.

Property	Specification
Chemical Formula	
Molecular Weight	~183.16 g/mol (varies by specific isotopomer)
Tautomeric Distribution (25°C)	-D-fructopyranose (~70%), -D-fructofuranose (~22%), -D-fructofuranose (~6%)
Solubility	High in water (>3000 g/L); susceptible to mutarotation
Isotopic Purity	Typically atom % , atom % D

The Deuterium Isotope Effect

The presence of deuterium at the C6 or C1 position introduces a Kinetic Isotope Effect (KIE).

- Primary KIE: If the C-D bond is broken during the rate-limiting step (e.g., oxidation), the reaction rate () decreases.
- Secondary KIE: In **D-Fructose-13C,d2**, the deuterium is often placed at non-labile positions (like C6) to act as a conserved tracer. However, researchers must account for the slightly increased bond strength of C-D vs. C-H, which can subtly alter enzyme binding affinities ().

Mechanism of Action: Metabolic Tracing

The utility of **D-Fructose-13C,d2** is defined by its catabolism via Fructolysis (primarily hepatic) versus Glycolysis.

Pathway Fate (The C6-Label Example)

When D-Fructose-[6-

, 6,6-d

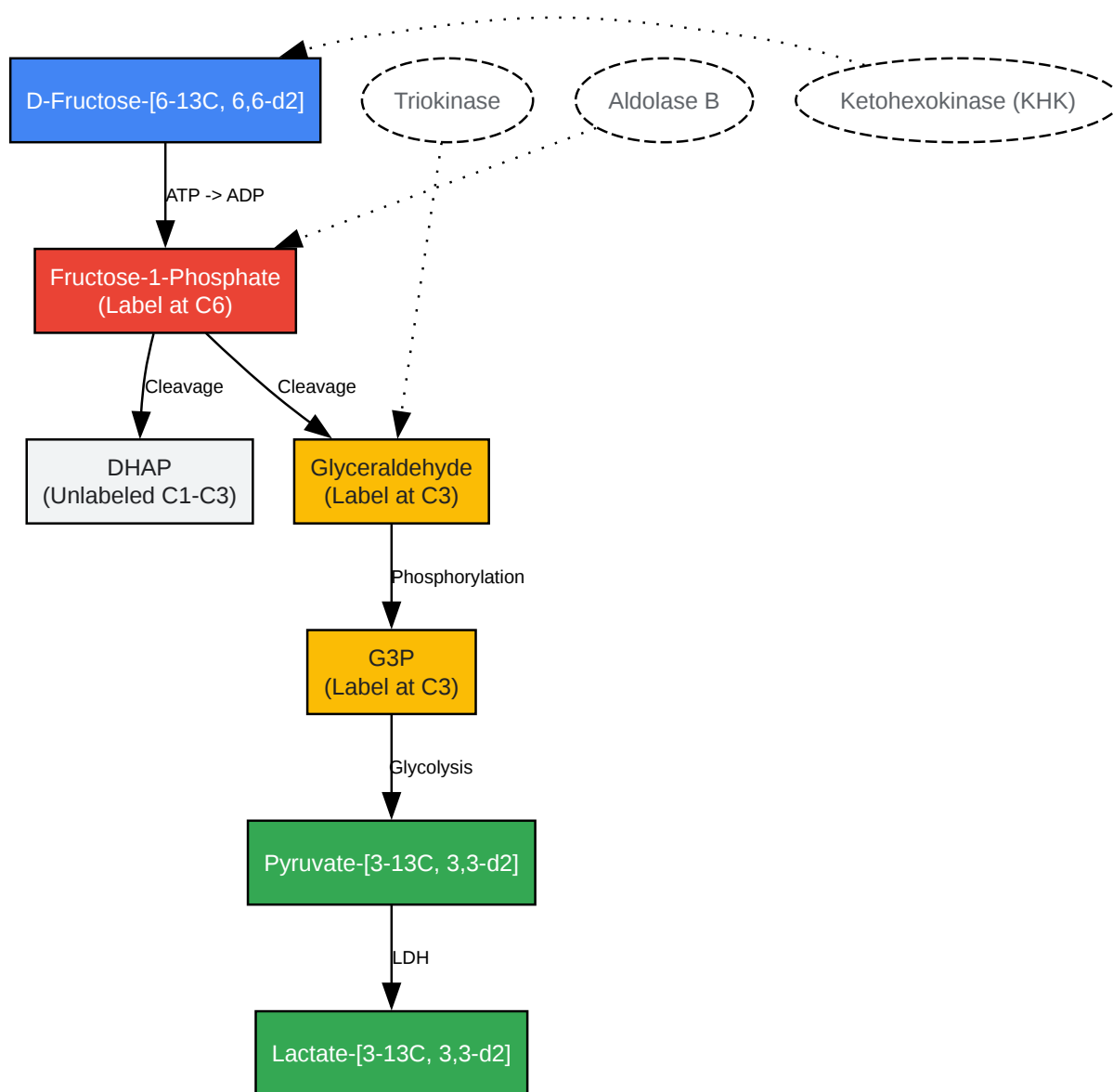
] is employed:

- Phosphorylation: Converted to Fructose-1-Phosphate (F1P) by Kethexokinase (KHK).
- Cleavage: Aldolase B cleaves F1P into Dihydroxyacetone phosphate (DHAP) and Glyceraldehyde.^{[1][2]}
 - The Fate of C6: The C6 position of fructose becomes the C3 position of Glyceraldehyde (and subsequently Glyceraldehyde-3-Phosphate, GAP).
- Convergence: GAP converts to Pyruvate. The label ends up at the C3 (methyl) position of Pyruvate/Lactate.

Crucial Insight: Unlike glucose, which enters glycolysis via Hexokinase and is regulated by Phosphofructokinase (PFK), fructose bypasses these rate-limiting steps. The dual label allows researchers to quantify this "unregulated" flux into the lipogenic pool.

Visualization: Fructolysis Pathway & Label Fate

The following diagram illustrates the metabolic fate of the C6-labeled fructose isotopologue.



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Caption: Metabolic fate of D-Fructose-[6-13C, 6,6-d2]. The label (C6) bypasses DHAP and selectively labels the triose pool leading to pyruvate.

Applications in Drug Development & Research

Hyperpolarized -MRI

While [2-

] -fructose is the standard for hyperpolarization (due to the quaternary hemiketal carbon), the addition of deuterium (e.g., [2-

, 1,1-d

] -fructose) is an emerging strategy to extend

relaxation times.

- Mechanism: The dominant relaxation mechanism for is dipole-dipole interaction with attached protons. Deuteration reduces the gyromagnetic ratio (), drastically reducing dipolar relaxation efficiency.
- Result: can increase from ~16s to >30s, allowing longer imaging windows to track fructose uptake in tumors (GLUT5 expression).

Metabolic Flux Analysis (MFA)

In drug development for NASH (Non-Alcoholic Steatohepatitis) or Type 2 Diabetes, researchers use **D-Fructose-13C,d2** to measure De Novo Lipogenesis (DNL).

- Protocol: Administer tracer
Biopsy/Plasma
GC-MS.
- Advantage: The d2 label acts as a "mass tag" that survives the conversion to Acetyl-CoA (partially) and incorporation into palmitate, distinguishing fructose-driven lipogenesis from glucose-driven lipogenesis.

Experimental Protocols

Protocol A: Sample Preparation for High-Resolution NMR

To quantify tautomeric ratios and verify isotopic enrichment.

- Solvent Selection: Dissolve 10 mg of **D-Fructose-13C,d2** in 600

L of

(99.9% D).

- Note: Avoid

to prevent radiation damping and proton exchange if labile positions are deuterated.

- Equilibration: Allow solution to stand at room temperature for 2 hours to reach tautomeric equilibrium.
- Acquisition:
 - Instrument: 600 MHz (or higher) NMR spectrometer equipped with a cryoprobe.
 - Pulse Sequence: Inverse-gated decoupling
sequence (to suppress NOE for quantitative accuracy).
 - Relaxation Delay (): Set to
(approx. 10–20s for non-quaternary carbons).
- Analysis: Integrate signals at 64.5 ppm (C6 of
-pyranose) vs. 63.6 ppm (C6 of
-furanose).

Protocol B: Hyperpolarization via Dissolution DNP

For in vivo metabolic imaging.

- Sample Formulation:

- Mix **D-Fructose-13C,d2** (4 M concentration) in a glassing matrix (e.g., glycerol/water 1:1).
- Add radical: 15 mM OX063 trityl radical.[\[3\]](#)
- Add Gadolinium: 1 mM Gd-chelate (to shorten electronic
).
 - Polarization:
 - Load into DNP polarizer (e.g., SpinLab or Hypersense).
 - Irradiate with microwaves (approx. 94 GHz at 3.35 T) at 1.4 K for 60–90 minutes.
 - Dissolution:
 - Rapidly dissolve with superheated buffer (TRIS/EDTA, pH 7.4) to final concentration of ~80 mM.
 - QC Check: Measure polarization level immediately (target >15%).
 - Injection: Bolus injection into subject within 10 seconds of dissolution (due to decay).

Data Interpretation & Troubleshooting

Table 1: Signal Interpretation Guide (MS & NMR)

Observation	Probable Cause	Corrective Action
NMR: Split peak (Triplet)	Deuterium coupling () is active.	Use deuterium decoupling during acquisition or verify if "d2" is geminal.
MS: Loss of Deuterium label (M+1 instead of M+3)	Solvent exchange or enzymatic abstraction.	Check label position stability (C1 protons exchange via isomerase; C6 protons are stable).
MRI: Low Signal-to-Noise (SNR)	Fast relaxation.	Ensure rapid transfer (<10s) and use high-flip-angle sequences for metabolic products.

Visualization: DNP Hyperpolarization Workflow



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Caption: Workflow for generating and utilizing hyperpolarized **D-Fructose-13C,d2** for real-time metabolic imaging.

References

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